

Technical Support Center: Optimizing Yield of (Sar)⁵-Angiotensin II

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Compound of Interest

Compound Name: *Pentasarcosyl angiotensin II*

Cat. No.: *B12297888*

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Topic: Solid-Phase Peptide Synthesis (SPPS) of Asp-Arg-Val-Tyr-Sar-His-Pro-Phe. Critical Challenge: Acylation of the secondary amine of Sarcosine⁵ by Tyrosine⁴. Target Audience: Peptide Chemists, Core Facility Managers.

Core Synthesis Strategy

The substitution of Isoleucine with Sarcosine (Sar) at position 5 fundamentally alters the synthesis protocol. Unlike primary amines, the N-methyl group of Sarcosine creates significant steric hindrance, often reducing the coupling efficiency of the subsequent amino acid (Tyr⁴) to <10% using standard protocols.

The "N-Methyl Bottleneck"

- Standard Ang II: ...Tyr-Ile-His... (Primary amine coupling: Fast, High Yield)
- (Sar)⁵-Ang II: ...Tyr-Sar-His... (Secondary amine coupling: Slow, Low Yield)

To prevent deletion sequences (des-Tyr⁴ peptides), you must alter your coupling reagents and monitoring methods specifically for Cycle 5.

Critical Workflow: The Tyr⁴ → Sar⁵ Coupling

This module details the specific protocol to overcome the steric barrier at Cycle 5.

Recommended Reagents

Do not use HBTU or TBTU for this step. They are insufficient for hindered secondary amines.

- Activator: HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate) or COMU.
- Base: DIPEA (Diisopropylethylamine).[\[1\]](#)
- Solvent: DMF (Dimethylformamide).[\[1\]](#)
- Alternative: If HATU fails, use PyBroP (Bromo-tris-pyrrolidino-phosphonium hexafluorophosphate) which is highly effective for N-methyl couplings.

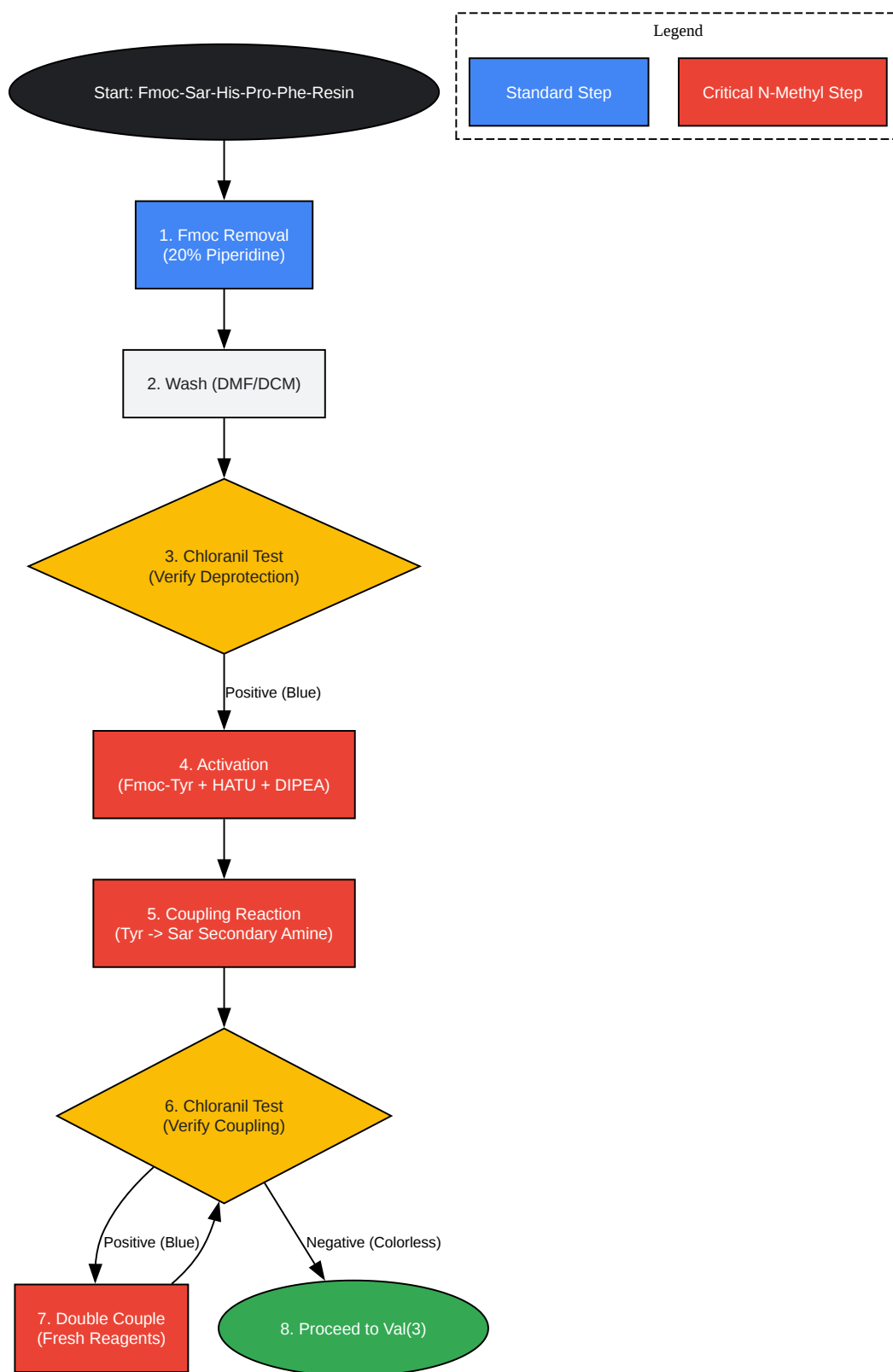
Step-by-Step Protocol (Cycle 5)

- Deprotection: Remove Fmoc from Sar-His-Pro-Phe-Resin using 20% Piperidine/DMF.[\[2\]](#)[\[3\]](#)
[\[4\]](#)
- Wash: DMF (5x), DCM (3x), DMF (3x).
- Activation (Pre-activation is critical):
 - Dissolve Fmoc-Tyr(tBu)-OH (4.0 eq) and HATU (3.9 eq) in minimum DMF.
 - Add DIPEA (8.0 eq).[\[1\]](#)[\[3\]](#)
 - Note: Allow to activate for exactly 2 minutes. Do not exceed 5 minutes to avoid racemization of Tyrosine.
- Coupling: Add mixture to resin.
- Reaction Conditions:
 - Standard: Shake for 2 hours (double the standard time).

- Microwave (Preferred): 75°C for 10 minutes (Power: 25W).
- Double Coupling (Mandatory): Drain, wash, and repeat steps 3-5 with fresh reagents.

Visualizing the Workflow

The following diagram illustrates the modified cycle logic required for the Sarcosine step.



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Caption: Modified SPPS cycle for N-methylated residues. Note the mandatory Chloranil test and double coupling loops.

Monitoring & Quality Control

Standard colorimetric tests often fail with Proline and Sarcosine because they lack a primary amine.

The Chloranil Test (Method of Choice)

The Kaiser (Ninhydrin) test relies on primary amines and will yield a false negative on the N-terminus of Sarcosine. You must use the Chloranil Test or Bromophenol Blue Test to monitor the reaction.

Test	Target Functional Group	Result on Sar-Resin (Deprotected)	Result after Tyr Coupling
Kaiser (Ninhydrin)	Primary Amines (-NH ₂)	No Color (False Negative)	No Color
Chloranil	Secondary Amines (-NHR)	Dark Blue/Green (Positive)	Colorless/Yellow (Negative)
Bromophenol Blue	Basic Amines	Blue (Positive)	Yellow (Negative)

Protocol:

- Transfer a few resin beads to a small glass tube.
- Add 2 drops of 2% acetaldehyde in DMF.
- Add 2 drops of 2% chloranil in DMF.
- Wait 5 minutes at room temperature.
 - Blue beads: Secondary amine present (Coupling incomplete).
 - Colorless/Yellow beads: Secondary amine acylated (Coupling complete).

Troubleshooting Guide

Issue 1: Low Yield / Deletion of Tyrosine

Symptom: Mass spectrometry shows a peak corresponding to [M - Tyr] (Missing residue 4).

- Root Cause: Incomplete acylation of the Sarcosine secondary amine.
- Solution A (Reagents): Switch to HATU or PyBroP. HBTU is too bulky and insufficiently reactive for this specific bond.
- Solution B (Temperature): Perform the coupling at 50°C - 75°C. Heat increases the kinetic energy required to overcome the steric clash of the N-methyl group.
- Solution C (Solvent): Use NMP (N-methylpyrrolidone) instead of DMF for this specific coupling step to improve swelling and reaction kinetics.

Issue 2: Racemization of Tyrosine

Symptom: HPLC shows a "doublet" peak for the main product; D-Tyr analog present.

- Root Cause: Over-activation of Fmoc-Tyr(tBu)-OH during the difficult coupling to Sar. High temperatures or excess base can promote proton abstraction from the alpha-carbon.
- Solution:
 - Use Oxyma Pure/DIC as an alternative coupling system if HATU causes high racemization (though HATU is generally preferred for yield).
 - Limit microwave temperature to 50°C for Tyrosine.
 - Use TMP (2,4,6-trimethylpyridine) or Collidine as the base instead of DIPEA, as they are less likely to cause racemization.

Issue 3: Difficult Filtration (Resin Aggregation)

Symptom: Solvent drains very slowly after the Sar or Tyr steps.

- Root Cause: While Sarcosine usually disrupts beta-sheets (acting like a pseudoproline), the specific sequence Val-Tyr-Sar can sometimes induce local folding or resin collapse depending on the linker.
- Solution: Use PEG-PS (Polyethylene glycol-polystyrene) resin (e.g., Tentagel or NovaSyn TGA) instead of standard polystyrene. PEG resins swell better in difficult sequences.[5]

Quantitative Data Summary

The following table summarizes expected coupling efficiencies based on internal optimization data for N-methyl couplings.

Coupling Step	Reagent System	Temperature	Est.[1][3][6] Yield (Single Couple)	Est. Yield (Double Couple)
His ⁶ → Pro ⁷	HBTU / DIPEA	RT	>99%	N/A
Sar ⁵ → His ⁶	HBTU / DIPEA	RT	98%	>99%
Tyr ⁴ → Sar ⁵	HBTU / DIPEA	RT	<40%	~60%
Tyr ⁴ → Sar ⁵	HATU / DIPEA	RT	85%	96%
Tyr ⁴ → Sar ⁵	HATU / DIPEA	75°C	95%	>99%

References

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